

# Safety and handling precautions for (1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide.

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## Compound of Interest

Compound Name: (1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide

Cat. No.: B150729

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## An In-depth Technical Guide to the Safe Handling of (1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** (CAS No. 52509-14-5), a versatile reagent frequently used in organic synthesis, particularly in the Wittig reaction for the formation of carbon-carbon bonds.[1][2] Its application extends to the synthesis of various biologically active molecules, including antibacterial agents, enzyme inhibitors, and receptor ligands.[3][4] Given its hazardous properties, a thorough understanding of safe handling procedures is crucial for all personnel working with this compound.

## Chemical and Physical Properties

**(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** is a white to light-colored crystalline powder. It is important to be aware of its physical properties to ensure proper storage and handling.

Property	Value
CAS Number	52509-14-5
Molecular Formula	C <sub>22</sub> H <sub>22</sub> BrO <sub>2</sub> P[5]
Molecular Weight	429.30 g/mol [2]
Melting Point	193-195 °C (decomposes)[3]
Solubility	Soluble in water.[3]
Appearance	White to light yellow to light orange powder/crystal.
Sensitivity	Hygroscopic (moisture sensitive).[6]

## Hazard Identification and Classification

This compound is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[6] The primary hazards are acute toxicity, skin and eye irritation, and respiratory tract irritation. The signal word for this chemical is "Warning".[6]

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[5][6][7]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[5][6][7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[5][6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[5][6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[5][6]

GHS classification percentages may vary slightly between suppliers due to impurities or additives.[5][7]

## Toxicological Data

While specific LD50 or LC50 values are not readily available in published literature, the GHS Category 4 classification for acute toxicity indicates the following estimated toxicity ranges:

Route of Exposure	Toxicity Estimate
Oral	$300 < LD50 \leq 2000$ mg/kg
Dermal	$1000 < LD50 \leq 2000$ mg/kg
Inhalation (Dusts)	$1.0 < LC50 \leq 5.0$ mg/L

These values underscore the importance of preventing direct contact, ingestion, and inhalation of the compound.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

## Personal Protective Equipment (PPE)

A standard PPE ensemble for handling this chemical includes:

- Eye Protection: Chemical safety goggles or a face shield.[\[6\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly after handling.[\[6\]](#)
- Skin and Body Protection: A laboratory coat and, if a significant exposure risk exists, additional protective clothing.[\[6\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or higher-level respirator is required. All respiratory protection should be used in accordance with OSHA regulations (29 CFR 1910.134).[\[6\]](#)

## Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
- Avoid breathing dust.[\[6\]](#)
- Prevent contact with skin, eyes, and clothing.[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[5\]](#)
- Use non-sparking tools if there is a risk of dust explosion.

## Storage Conditions

- Store in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep the container tightly closed to prevent moisture absorption, as the compound is hygroscopic.[\[6\]](#)

- Store below +30°C.[3]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[6]

## Emergency and First-Aid Procedures

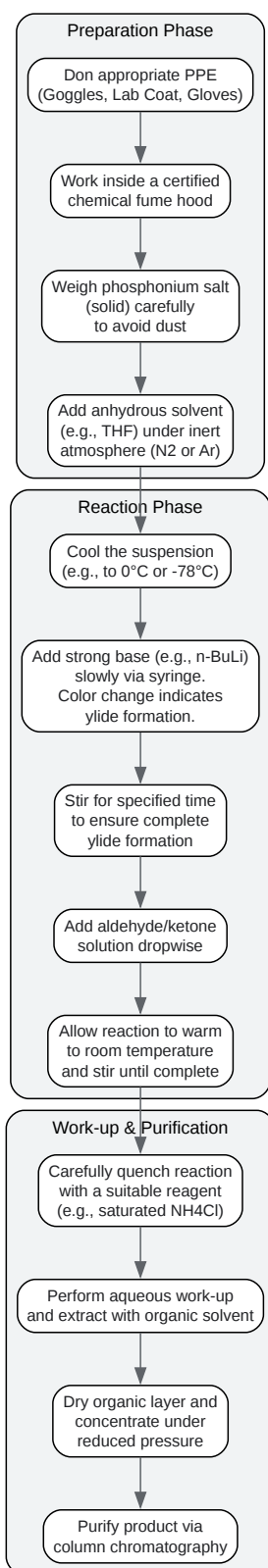
In case of exposure, immediate action is critical.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Call a POISON CENTER or doctor if you feel unwell.[5][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. Call a POISON CENTER or doctor if you feel unwell.[5][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical advice/attention.[6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[5][6]

## Experimental Protocols: Safe Use in a Wittig Reaction

The following is a representative protocol for using **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** in a Wittig reaction, with an emphasis on safety.

## Reagent Preparation and Handling Workflow



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Caption: Workflow for a safe Wittig reaction.

## Detailed Method

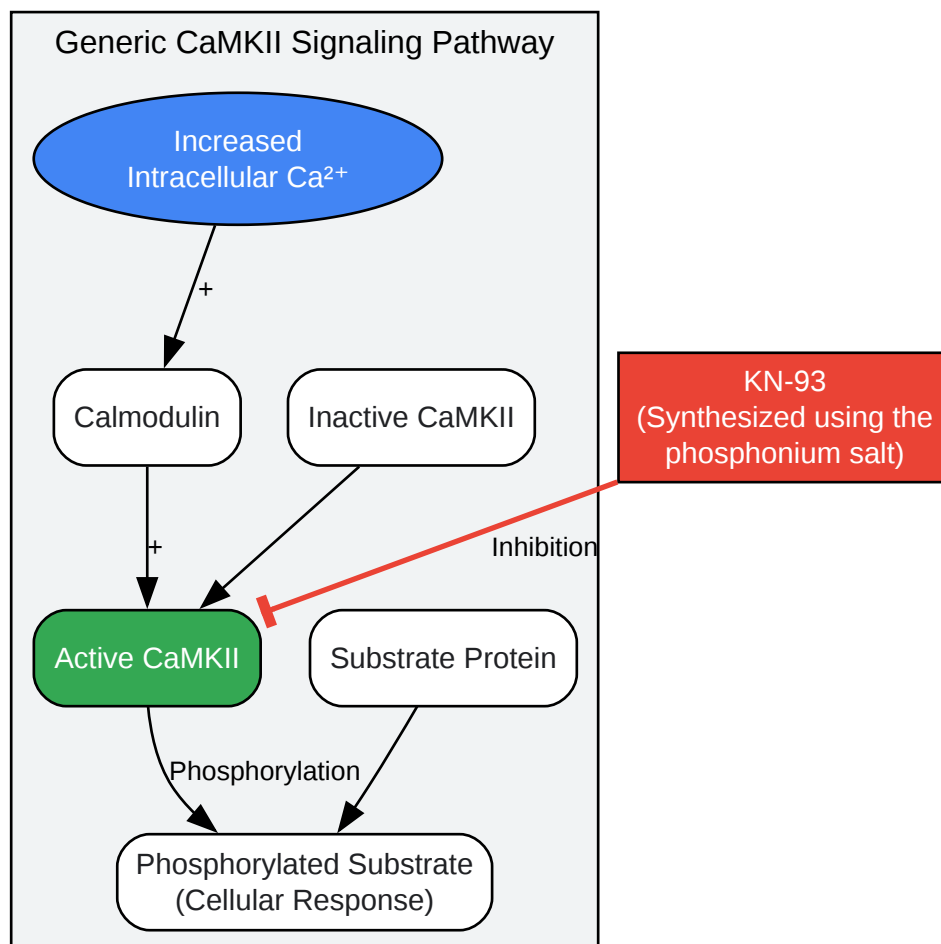
- **Preparation:** Under an inert atmosphere (e.g., nitrogen or argon), place **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** in an oven-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a septum.
- **Solvent Addition:** Add anhydrous tetrahydrofuran (THF) via cannula or syringe.
- **Ylide Formation:** Cool the resulting suspension to the desired temperature (e.g., 0 °C or -78 °C). Slowly add one equivalent of a strong base (e.g., n-butyllithium in hexanes) dropwise via syringe. A distinct color change (typically to orange or red) indicates the formation of the phosphonium ylide. Allow the mixture to stir for 30-60 minutes.
- **Reaction with Carbonyl:** Slowly add a solution of the desired aldehyde or ketone in anhydrous THF to the ylide solution via syringe.
- **Reaction Completion:** Allow the reaction mixture to slowly warm to room temperature and stir for several hours or until TLC analysis indicates the consumption of the starting material.
- **Quenching and Work-up:** Carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH<sub>4</sub>Cl). Transfer the mixture to a separatory funnel, and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under reduced pressure. The resulting crude product can be purified by column chromatography.
- **Waste Disposal:** Dispose of all chemical waste, including contaminated gloves and labware, in accordance with institutional and local regulations. Collect halogenated and non-halogenated waste in separate, labeled containers.

## Biological Context and Signaling Pathways

**(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** serves as a key building block for synthesizing molecules with significant biological activity. For instance, it is used in the microwave-assisted synthesis of KN-93, a known inhibitor of Ca<sup>2+</sup>/calmodulin-dependent

protein kinase II (CaMKII).[3][7] CaMKII is a crucial enzyme in various cellular signaling cascades, including neurotransmission and cardiac function.

The diagram below illustrates the inhibitory effect of a CaMKII inhibitor (like KN-93) on a generic signaling pathway. The synthesis of such an inhibitor may begin with a Wittig reaction using **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide**.



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Caption: Inhibition of a CaMKII signaling pathway.

This guide is intended to provide essential safety information for trained professionals. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use and adhere to all institutional safety protocols.



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